

# Application Notes: High-Throughput Screening with **Lappaol F**

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## Compound of Interest

Compound Name: *Lappaol F*

Cat. No.: *B608464*

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## Introduction

**Lappaol F**, a lignan isolated from *Arctium lappa* (burdock), has demonstrated significant anti-cancer properties.[1][2][3] Mechanistic studies have revealed that **Lappaol F** exerts its effects primarily through the inhibition of the Hippo-Yes-associated protein (YAP) signaling pathway.[3][4][5] This pathway is a critical regulator of cell proliferation, apoptosis, and organ size, and its dysregulation is implicated in the development and progression of various cancers.[4] **Lappaol F** has been shown to downregulate the expression of YAP and its downstream target genes, leading to cell cycle arrest and apoptosis in cancer cells.[1][3][4] These characteristics make **Lappaol F** a valuable tool for high-throughput screening (HTS) campaigns aimed at discovering novel modulators of the Hippo-YAP pathway.

These application notes provide protocols for HTS assays designed to identify novel inhibitors of the Hippo-YAP signaling pathway, utilizing **Lappaol F** as a reference compound.

## Key Applications

- **Primary Screening:** High-throughput screening of small molecule libraries to identify inhibitors of the Hippo-YAP signaling pathway.
- **Secondary Screening & Hit Validation:** Confirmation and characterization of primary hits through dose-response analysis and orthogonal assays.

- Mechanism of Action Studies: Elucidation of the mechanism of action of novel inhibitors by comparing their effects to those of **Lappaol F**.

## Quantitative Data Summary

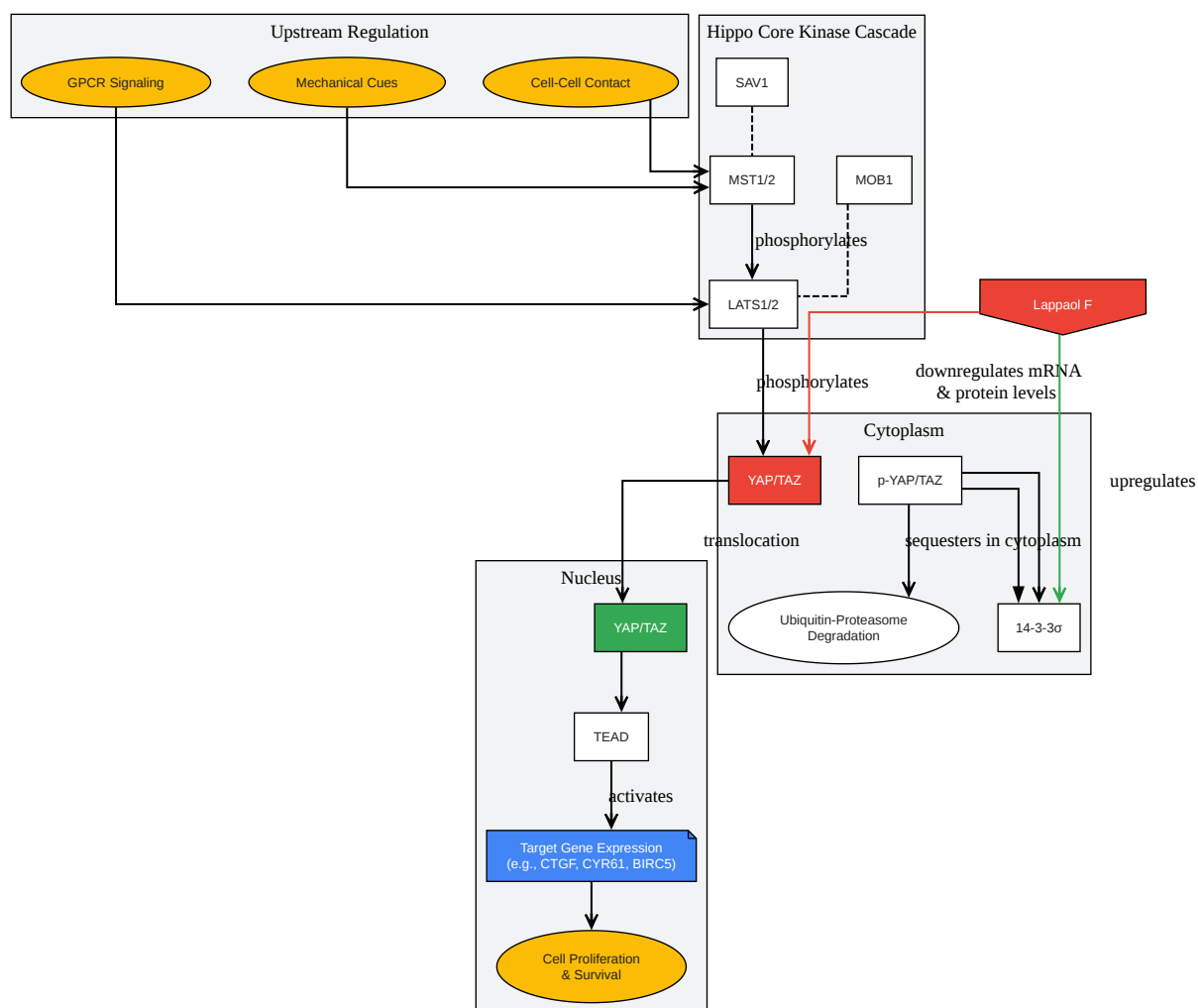
The following table summarizes the reported in vitro anti-proliferative activity of **Lappaol F** across various cancer cell lines. This data is crucial for establishing appropriate positive control concentrations in HTS assays.

Cell Line	Cancer Type	IC50 (μM) at 72h	Citation
HeLa	Cervical Cancer	41.5	[1][3]
MDA-MB-231	Breast Cancer	26.0	[1][3]
SW480	Colorectal Cancer	45.3	[1][3]
PC3	Prostate Cancer	42.9	[1][3]

Table 1: Anti-proliferative Activity of **Lappaol F**

## Signaling Pathway

The Hippo-YAP signaling pathway is a key target of **Lappaol F**. Understanding this pathway is essential for designing and interpreting HTS assays.



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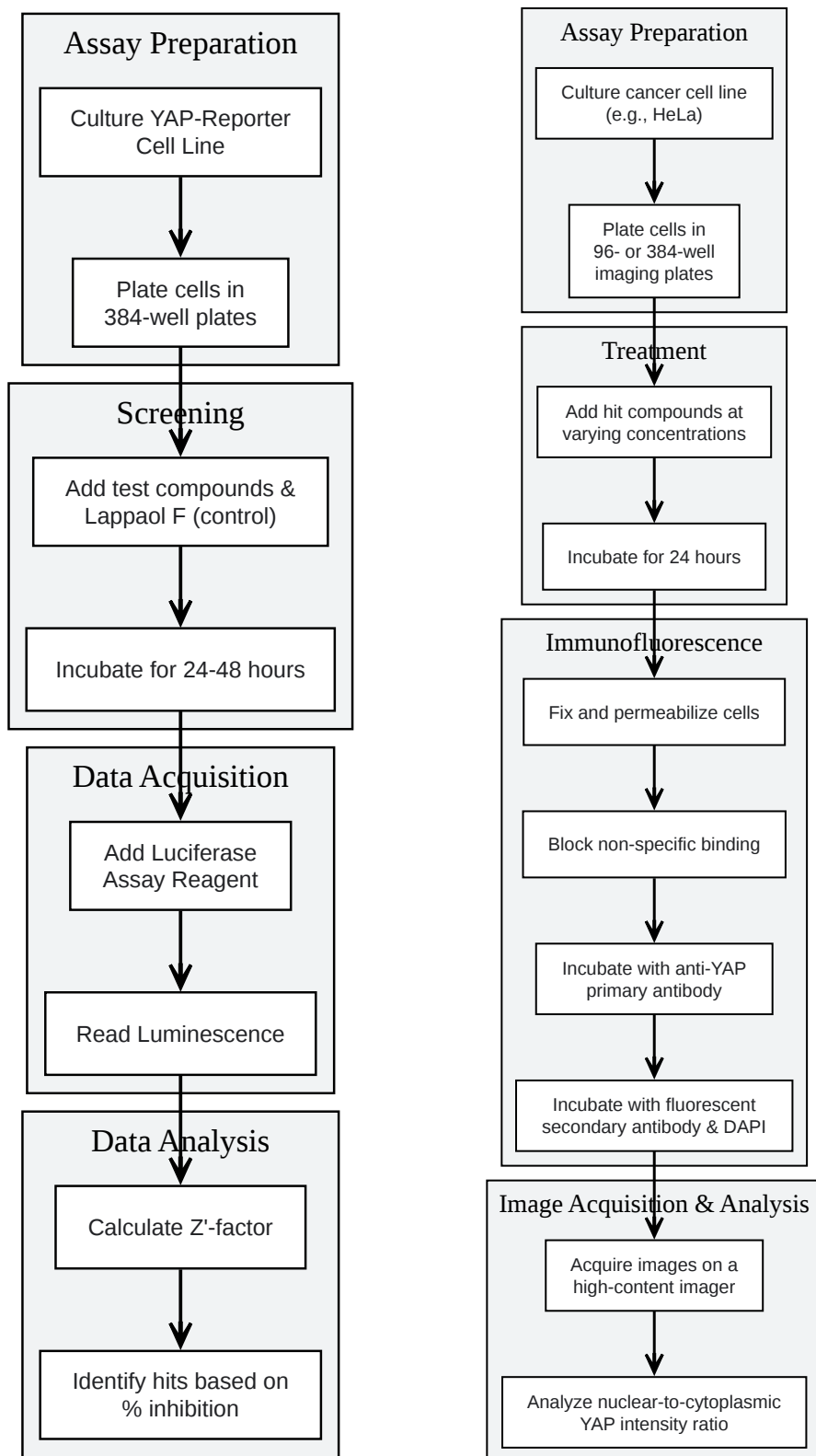
Caption: **Lappaol F** inhibits the Hippo-YAP pathway by upregulating 14-3-3 $\sigma$  and downregulating YAP expression.

## Protocols

### Protocol 1: Cell-Based HTS Assay for Hippo-YAP Pathway Inhibitors

This protocol describes a primary high-throughput screen to identify inhibitors of the Hippo-YAP pathway using a stable cell line expressing a YAP/TEAD-responsive luciferase reporter.

Experimental Workflow



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## References

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